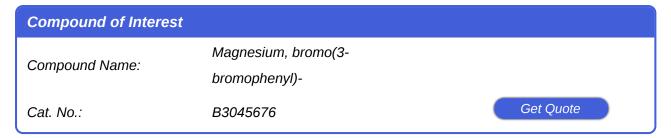


# CAS number and IUPAC name for bromo(3-bromophenyl)magnesium

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An In-Depth Technical Guide to Bromo(3-bromophenyl)magnesium for Researchers and Drug Development Professionals

This technical guide provides comprehensive information on bromo(3-bromophenyl)magnesium, a Grignard reagent of significant interest in organic synthesis and drug development. The document details its chemical identity, physicochemical properties, and key experimental protocols, offering valuable insights for researchers and scientists.

### **Chemical Identification**

Bromo(3-bromophenyl)magnesium, a member of the Grignard reagent family, is a potent nucleophile used to form carbon-carbon bonds.

Identifier	Value	
IUPAC Name	bromo(3-bromophenyl)magnesium	
CAS Number	111762-31-3[1][2]	
Synonyms	3-Bromophenylmagnesium bromide, m- bromophenylmagnesium bromide[1][2]	

## **Physicochemical Properties**



The properties of bromo(3-bromophenyl)magnesium are summarized below. It is typically available as a solution in an ethereal solvent like tetrahydrofuran (THF) or 2-methyltetrahydrofuran (2-MeTHF).[1][2]

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Br <sub>2</sub> Mg	PubChem[1]
Molecular Weight	260.21 g/mol	PubChem[1]
Appearance	Commercially available as a solution	Sigma-Aldrich
Solubility	Soluble in ethereal solvents (e.g., THF, diethyl ether)	General Knowledge
Sensitivity	Air and moisture sensitive	Thermo Fisher Scientific[3]

## **Experimental Protocols**

As a Grignard reagent, bromo(3-bromophenyl)magnesium is highly reactive and requires anhydrous conditions for successful use.

## Synthesis of Bromo(3-bromophenyl)magnesium

The synthesis of Grignard reagents is a standard procedure in organic chemistry labs. The following is a general protocol for the preparation of bromo(3-bromophenyl)magnesium.

#### Materials:

- Magnesium turnings
- 1,3-Dibromobenzene
- Anhydrous tetrahydrofuran (THF) or diethyl ether
- Iodine crystal (as an initiator)
- Three-neck round-bottom flask, reflux condenser, dropping funnel, and nitrogen inlet



#### Procedure:

- All glassware must be oven-dried to remove any traces of water.
- Place magnesium turnings in the flask under a nitrogen atmosphere.
- Add a small crystal of iodine to activate the magnesium surface.
- Prepare a solution of 1,3-dibromobenzene in anhydrous THF in the dropping funnel.
- Add a small amount of the 1,3-dibromobenzene solution to the magnesium. The reaction is initiated when the color of the iodine fades and the solution begins to bubble.
- Once the reaction has started, add the remaining 1,3-dibromobenzene solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, the reaction mixture may be heated to reflux to ensure all the magnesium has reacted.
- The resulting solution of bromo(3-bromophenyl)magnesium is then used in subsequent reactions.

## Reaction with an Electrophile (e.g., Carbonyl Compound)

A common application of Grignard reagents is their reaction with carbonyl compounds to form alcohols.

#### Materials:

- Solution of bromo(3-bromophenyl)magnesium
- An electrophile (e.g., a ketone or aldehyde) dissolved in an anhydrous solvent
- Aqueous acid solution (e.g., NH<sub>4</sub>Cl or dilute HCl) for workup

#### Procedure:

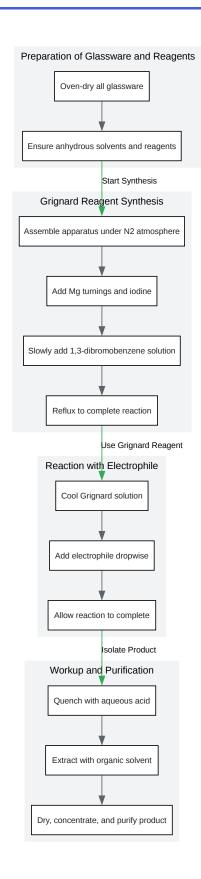


- Cool the Grignard reagent solution in an ice bath.
- Add the solution of the electrophile dropwise to the stirred Grignard solution.
- Allow the reaction to proceed to completion, which may require stirring at room temperature for a period.
- Quench the reaction by slowly adding the aqueous acid solution.
- Perform an extraction with an organic solvent to isolate the product.
- Dry the organic layer, remove the solvent, and purify the product, typically by chromatography or recrystallization.

## Logical Workflow for Grignard Reagent Synthesis and Reaction

The following diagram illustrates the general workflow for the preparation and subsequent reaction of a Grignard reagent like bromo(3-bromophenyl)magnesium.





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General workflow for Grignard synthesis and reaction.



## **Safety Information**

Bromo(3-bromophenyl)magnesium is a reactive and hazardous substance. It is crucial to handle it with appropriate safety precautions.

- Flammability: Grignard reagents are often dissolved in highly flammable ethers. Keep away from ignition sources.[3][4]
- Reactivity: Reacts violently with water, releasing flammable gases.[3] It is also incompatible
  with protic solvents and many carbonyl-containing compounds.[5]
- Health Hazards: Causes severe skin burns and eye damage.[5] May cause respiratory irritation.
- Handling: Must be handled under an inert atmosphere (e.g., nitrogen or argon) in a fume hood.[6] Personal protective equipment, including gloves, safety goggles, and a lab coat, is mandatory.[4]

This guide is intended to provide a technical overview for professionals in research and drug development. For detailed safety protocols, always refer to the specific Safety Data Sheet (SDS) provided by the supplier.

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